

# In-Depth Technical Guide: Genotoxic Potential of *Helleborus niger* Extracts

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *HELLEBOREIN*

CAS No.: 1399-70-8

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## Executive Summary

*Helleborus niger*, commonly known as the Christmas rose, has a long history in traditional medicine. However, its therapeutic use is approached with caution due to the presence of potentially toxic compounds, including ranunculin and its enzymatic breakdown product protoanemonin, as well as various steroidal saponins.[1][2] A critical aspect of the safety assessment for any botanical extract intended for pharmaceutical development is the evaluation of its genotoxic potential. This technical guide provides a comprehensive overview of the current scientific understanding of the genotoxicity of *Helleborus niger* extracts.

The available evidence presents a conflicting picture. A study on a fermented aqueous extract of *Helleborus niger* using the Ames test found no evidence of mutagenicity. In contrast, research on other *Helleborus* species has indicated genotoxic effects in human lymphocytes, and a weak induction of sister chromatid exchange has been observed with a *H. niger* aqueous extract. The genotoxic potential appears to be dependent on the specific *Helleborus* species, the type of extract, and the test system employed.

This guide summarizes the quantitative data from key studies, provides detailed experimental protocols for the relevant genotoxicity assays, and explores the potential molecular mechanisms underlying the observed effects, with a focus on the DNA-damaging potential of protoanemonin.

## Quantitative Data on the Genotoxicity of Helleborus Extracts

The genotoxicity of Helleborus extracts has been evaluated using several standard assays. The results are summarized below.

### Table 2.1: Ames Test Results for a Fermented Aqueous Extract of Helleborus niger

A study by Felenda et al. (2019) evaluated a fermented aqueous extract of *H. niger* (HNE) for its mutagenic potential using the Ames test, following OECD guideline 471. The results showed no significant increase in the number of revertant colonies in any of the tested *Salmonella typhimurium* strains (TA98, TA100, TA1535, TA1537, and TA102), both with and without metabolic activation (S9). This suggests that under these test conditions, the HNE is not mutagenic.[\[1\]](#)[\[2\]](#)

| Tester Strain | Extract Concentration (μg/plate ) | Metabolic Activation (S9) | Mean Revertant Colonies ± SD | Fold Induction vs. Control | Result   |
|---------------|-----------------------------------|---------------------------|------------------------------|----------------------------|----------|
| TA98          | 0 (Control)                       | -                         | 20 ± 3                       | 1.0                        | Negative |
| 333           | -                                 | 22 ± 4                    | 1.1                          | Negative                   |          |
| 1000          | -                                 | 21 ± 5                    | 1.1                          | Negative                   |          |
| 3333          | -                                 | 19 ± 3                    | 1.0                          | Negative                   |          |
| 5000          | -                                 | 23 ± 4                    | 1.2                          | Negative                   |          |
| 0 (Control)   | +                                 | 45 ± 6                    | 1.0                          | Negative                   |          |
| 333           | +                                 | 48 ± 7                    | 1.1                          | Negative                   |          |
| 1000          | +                                 | 46 ± 5                    | 1.0                          | Negative                   |          |
| 3333          | +                                 | 50 ± 8                    | 1.1                          | Negative                   |          |
| 5000          | +                                 | 47 ± 6                    | 1.0                          | Negative                   |          |
| TA100         | 0 (Control)                       | -                         | 130 ± 12                     | 1.0                        | Negative |
| 333           | -                                 | 135 ± 15                  | 1.0                          | Negative                   |          |
| 1000          | -                                 | 140 ± 11                  | 1.1                          | Negative                   |          |
| 3333          | -                                 | 133 ± 14                  | 1.0                          | Negative                   |          |
| 5000          | -                                 | 138 ± 16                  | 1.1                          | Negative                   |          |
| 0 (Control)   | +                                 | 155 ± 18                  | 1.0                          | Negative                   |          |
| 333           | +                                 | 160 ± 20                  | 1.0                          | Negative                   |          |
| 1000          | +                                 | 158 ± 17                  | 1.0                          | Negative                   |          |
| 3333          | +                                 | 162 ± 19                  | 1.0                          | Negative                   |          |
| 5000          | +                                 | 165 ± 21                  | 1.1                          | Negative                   |          |

Data for other strains

(TA1535,  
TA1537,  
TA102) also  
showed no  
mutagenic  
effect and are  
available in  
the  
supplementar  
y information  
of the cited  
study.

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## Table 2.2: Micronucleus Assay Results for Aqueous and Ethanolic Extracts of Other Helleborus Species in Human Lymphocytes

A study by Čakar et al. (2014) investigated the genotoxic effects of aqueous and ethanolic extracts from the leaves and roots of *H. odorus*, *H. multifidus*, and *H. hercegovinus* using the cytokinesis-block micronucleus assay on human lymphocytes. The results indicated a significant, concentration-dependent increase in the frequency of micronucleated cells, suggesting a clastogenic and/or aneugenic effect of these extracts.[3]

| Helleborus Species | Extract Type | Concentration (mg/mL) | Frequency of Micronucleated Cells (%) | Result   |
|--------------------|--------------|-----------------------|---------------------------------------|----------|
| Control            | -            | 0                     | 1.2 ± 0.3                             | -        |
| H. odorus          | Aqueous Leaf | 2.0                   | 4.8 ± 0.7                             | Positive |
| Ethanollic Leaf    | 2.0          | 5.5 ± 0.9             | Positive                              |          |
| Aqueous Root       | 2.0          | 6.2 ± 1.1             | Positive                              |          |
| Ethanollic Root    | 2.0          | 7.1 ± 1.3             | Positive                              |          |
| H. multifidus      | Aqueous Leaf | 2.0                   | 4.5 ± 0.6                             | Positive |
| Ethanollic Leaf    | 2.0          | 5.1 ± 0.8             | Positive                              |          |
| Aqueous Root       | 2.0          | 5.9 ± 1.0             | Positive                              |          |
| Ethanollic Root    | 2.0          | 6.8 ± 1.2             | Positive                              |          |
| H. hercegovinus    | Aqueous Leaf | 2.0                   | 4.9 ± 0.7                             | Positive |
| Ethanollic Leaf    | 2.0          | 5.8 ± 1.0             | Positive                              |          |
| Aqueous Root       | 2.0          | 6.5 ± 1.1             | Positive                              |          |
| Ethanollic Root    | 2.0          | 7.4 ± 1.4             | Positive                              |          |

\*Statistically significant increase compared to the control (p < 0.001).

## Table 2.3: Sister Chromatid Exchange (SCE) Assay Results for an Aqueous Extract of Helleborus niger in Human Lymphocytes

Büssing et al. (1998) reported a slight but statistically significant induction of sister chromatid exchanges (SCEs) in cultured human peripheral blood mononuclear cells treated with an aqueous extract of H. niger. This finding suggests a potential for the extract to cause DNA damage or interfere with DNA replication.

| Treatment                           | Concentration (µg/mL) | SCEs per Metaphase (Mean ± SD) | Result        |
|-------------------------------------|-----------------------|--------------------------------|---------------|
| Control                             | 0                     | 7.8 ± 1.5                      | -             |
| H. niger Extract                    | 1                     | 8.2 ± 1.6                      | Weak Positive |
| 10                                  | 9.1 ± 1.8             | Weak Positive                  |               |
| 100                                 | 9.5 ± 2.0             | Weak Positive                  |               |
| Positive Control (Cyclophosphamide) | 10                    | 27.9 ± 4.2*                    | Positive      |

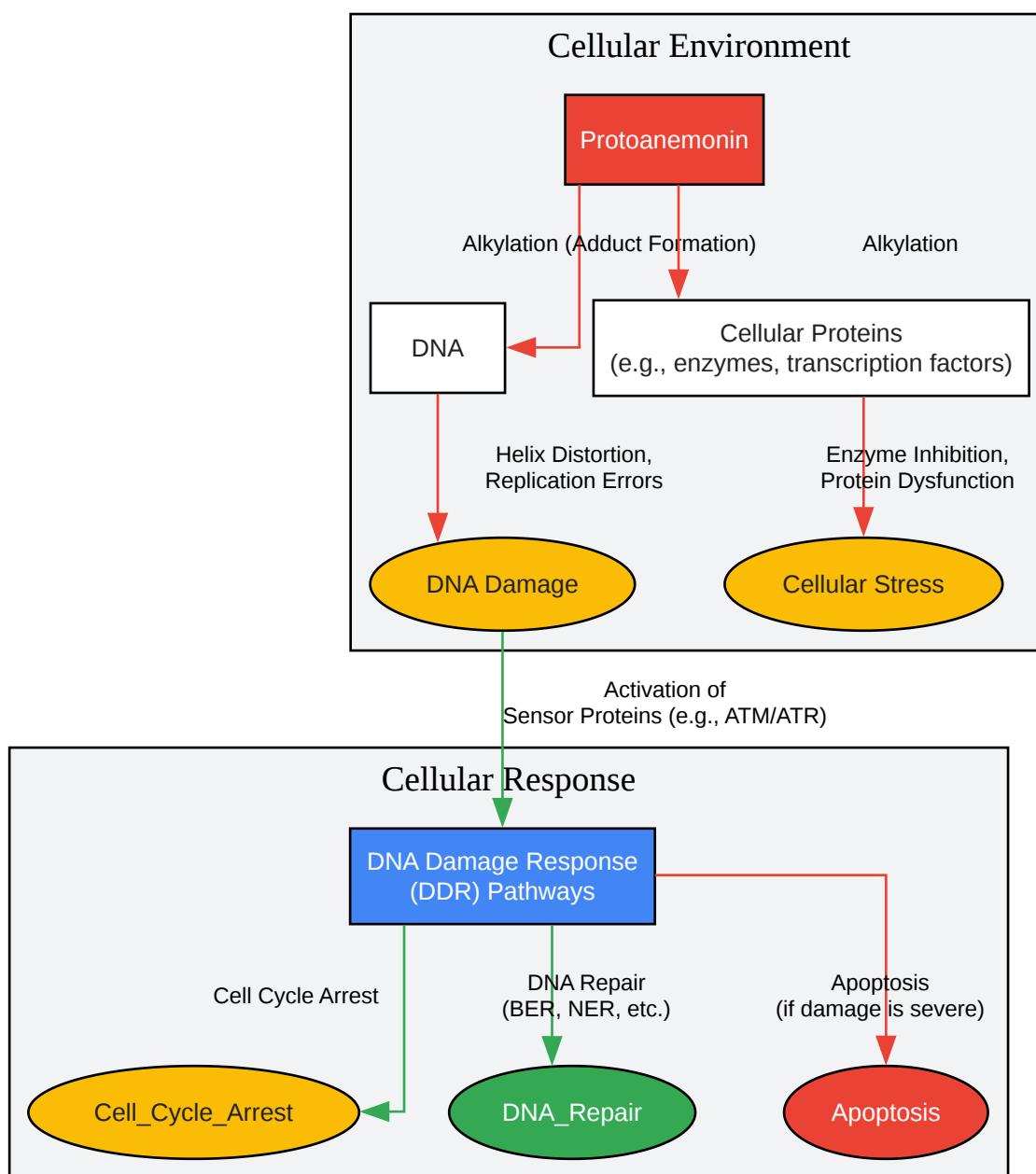
\*Statistically significant increase compared to the control.

## Potential Mechanisms of Genotoxicity

The genotoxic effects observed with some Helleborus extracts are likely attributable to specific chemical constituents that can interact with DNA.

## The Role of Protoanemonin

Protoanemonin, a lactone derived from the hydrolysis of ranunculin, is a primary candidate for inducing genotoxicity. It is a potent alkylating agent due to its  $\alpha,\beta$ -unsaturated carbonyl group. [4] This reactive group can form covalent adducts with nucleophilic sites in DNA bases, particularly guanine and adenine.[3][5] Such DNA adducts can distort the DNA helix, leading to errors during DNA replication and transcription, which can result in mutations. If not repaired, these lesions can lead to strand breaks and chromosomal aberrations.[4][6]



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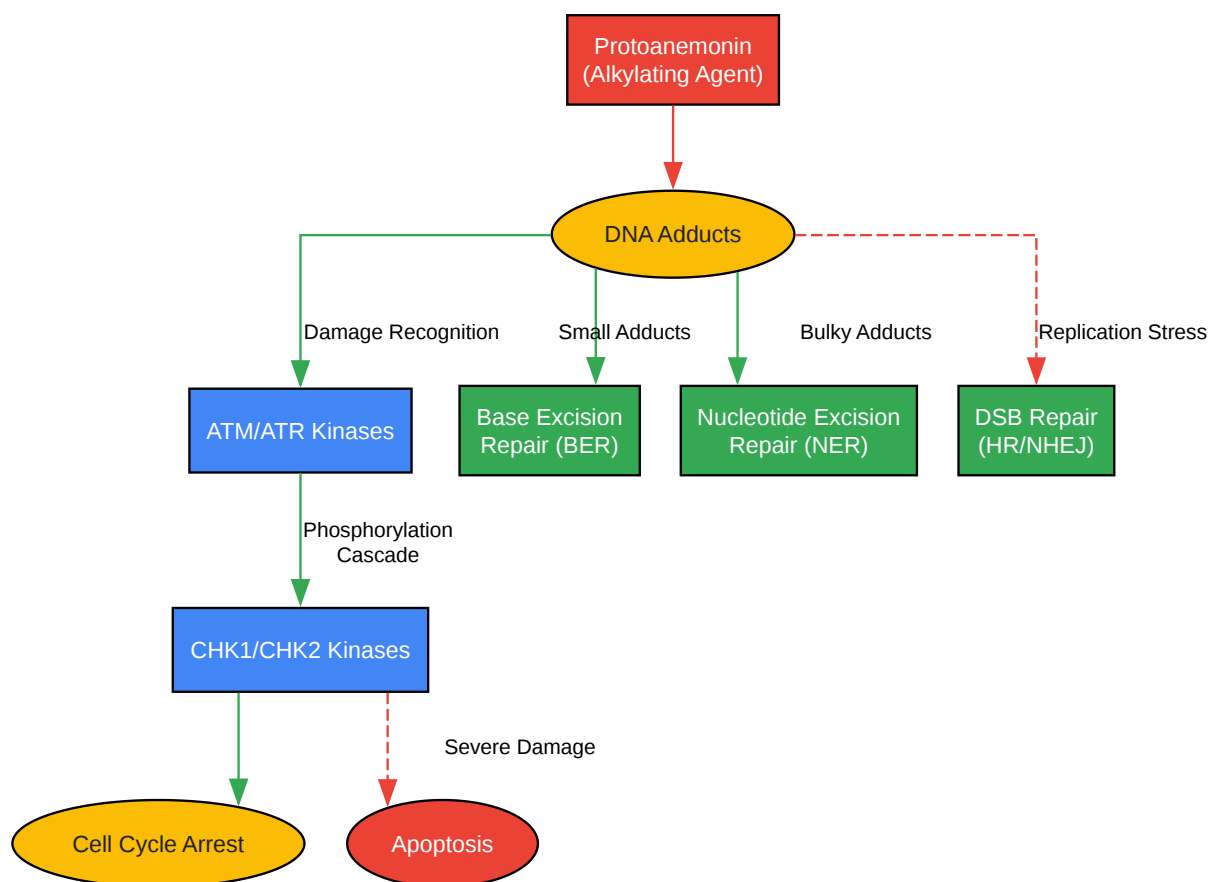
Proposed mechanism of protoanemonin-induced genotoxicity.

## DNA Damage Response Pathways

The formation of DNA adducts by alkylating agents like protoanemonin triggers a complex network of cellular responses known as the DNA Damage Response (DDR).[6] This network aims to repair the damage and maintain genomic integrity. Key pathways involved include:

- **Base Excision Repair (BER):** This pathway is primarily responsible for removing small, non-helix-distorting base lesions, including some alkylated bases.
- **Nucleotide Excision Repair (NER):** NER is activated to remove bulky, helix-distorting adducts.
- **Double-Strand Break (DSB) Repair:** While not a direct result of protoanemonin adduction, DSBs can arise as a secondary consequence of replication fork collapse at the site of an unrepaired lesion. These are repaired by either non-homologous end joining (NHEJ) or homologous recombination (HR).

Activation of these pathways typically involves sensor kinases like ATM and ATR, which phosphorylate a cascade of downstream proteins to initiate cell cycle arrest and recruit repair machinery.





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DNA damage response pathway activated by alkylating agents.

## The Role of Steroidal Saponins

*Helleborus niger* also contains a variety of steroidal saponins. While these compounds are primarily associated with membranolytic and cytotoxic effects, their genotoxic potential is less clear. Some studies on saponins from other plant sources have shown a lack of genotoxicity. However, the specific saponins present in *H. niger* have not been extensively evaluated in genotoxicity assays. It is possible that they could contribute to the overall toxic profile of the extracts, but their role as primary genotoxic agents remains to be established.

## Experimental Protocols

Detailed and standardized protocols are essential for the accurate assessment of genotoxicity. The following sections describe the methodologies for the key assays discussed in this guide.

### Ames Test (Bacterial Reverse Mutation Assay)

This test is based on the OECD 471 guideline and is used to detect point mutations.

**Objective:** To determine the potential of a test substance to induce gene mutations in several strains of *Salmonella typhimurium*.

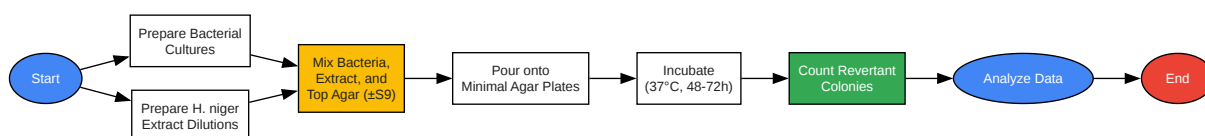
**Materials:**

- *S. typhimurium* strains (TA98, TA100, TA1535, TA1537, TA102)
- *Helleborus niger* extract
- S9 fraction from Aroclor 1254-induced rat liver for metabolic activation
- Minimal glucose agar plates
- Top agar
- Histidine/Biotin solution

- Positive and negative controls

Procedure:

- Strain Preparation: Grow overnight cultures of each *S. typhimurium* strain in nutrient broth.
- Preparation of Test Solutions: Prepare a range of concentrations of the *H. niger* extract.
- Plate Incorporation Method: a. To 2 mL of molten top agar, add 0.1 mL of the bacterial culture, 0.1 mL of the test solution, and either 0.5 mL of S9 mix or 0.5 mL of phosphate buffer. b. Pour the mixture onto minimal glucose agar plates.
- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.



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Workflow for the Ames test.

## In Vitro Micronucleus Assay

This assay, based on the OECD 487 guideline, detects both clastogenic (chromosome breaking) and aneugenic (chromosome lagging) events.

Objective: To assess the potential of *Helleborus* extracts to induce micronuclei in cultured human lymphocytes.

Materials:

- Heparinized human peripheral blood
- Lymphocyte separation medium
- RPMI 1640 medium supplemented with fetal bovine serum and antibiotics
- Phytohemagglutinin (PHA)
- Helleborus extract
- Cytochalasin B
- Hypotonic KCl solution
- Fixative (methanol:acetic acid)
- Giemsa stain
- Positive and negative controls

Procedure:

- Cell Culture: Isolate lymphocytes from whole blood and culture them in the presence of PHA to stimulate cell division.
- Treatment: After 48 hours, add various concentrations of the Helleborus extract to the cultures.
- Cytokinesis Block: Add Cytochalasin B to block cytokinesis, resulting in binucleated cells.
- Harvesting: After a further 24-28 hours, harvest the cells by centrifugation.
- Slide Preparation: Treat the cells with a hypotonic solution, fix them, and drop them onto clean microscope slides.
- Staining: Stain the slides with Giemsa.
- Scoring: Score at least 2000 binucleated cells per concentration for the presence of micronuclei. A significant, dose-dependent increase in the frequency of micronucleated cells

indicates genotoxicity.



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Workflow for the in vitro micronucleus assay.

## Alkaline Comet Assay (Single Cell Gel Electrophoresis)

This sensitive method detects DNA single- and double-strand breaks and alkali-labile sites. Although not yet reported for *Helleborus* extracts, it is a valuable tool for assessing DNA damage from plant extracts.

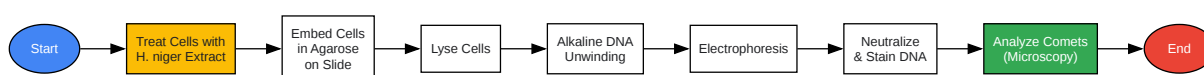
Objective: To detect DNA strand breaks in cells exposed to a test substance.

Materials:

- Cultured cells (e.g., human lymphocytes)
- *Helleborus* extract
- Low melting point agarose
- Normal melting point agarose
- Microscope slides
- Lysis solution (high salt, detergent, pH 10)
- Alkaline electrophoresis buffer (pH > 13)
- Neutralization buffer
- DNA stain (e.g., SYBR Green)
- Fluorescence microscope with appropriate software

#### Procedure:

- Cell Treatment: Expose cultured cells to various concentrations of the Helleborus extract.
- Slide Preparation: Embed the treated cells in low melting point agarose on a pre-coated microscope slide.
- Lysis: Immerse the slides in lysis solution to remove cell membranes and proteins, leaving behind the DNA as nucleoids.
- Alkaline Unwinding: Place the slides in alkaline electrophoresis buffer to unwind the DNA.
- Electrophoresis: Apply an electric field to the slides. Broken DNA fragments will migrate out of the nucleoid, forming a "comet tail."
- Neutralization and Staining: Neutralize the slides and stain the DNA.
- Scoring: Analyze at least 50-100 comets per slide using a fluorescence microscope and image analysis software. The extent of DNA damage is quantified by parameters such as tail length and the percentage of DNA in the tail.



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Workflow for the alkaline comet assay.

## Conclusion and Future Directions

The genotoxic potential of *Helleborus niger* extracts remains an area requiring further investigation. While a fermented aqueous extract tested negative in the Ames test, other *Helleborus* species have shown positive results in the micronucleus assay, and a weak positive signal was observed for *H. niger* in the sister chromatid exchange assay. This discrepancy highlights the importance of the specific plant material, extraction method, and the sensitivity of the test system.

The presence of protoanemonin, a known alkylating agent, provides a plausible mechanism for potential genotoxicity. However, its instability and the complex mixture of other compounds, such as steroidal saponins, in the extracts complicate a straightforward risk assessment.

For drug development professionals, these findings underscore the necessity of a comprehensive battery of genotoxicity tests for any *Helleborus niger*-derived product. Future research should focus on:

- Testing different types of *H. niger* extracts (e.g., aqueous, ethanolic, root, leaf) in a range of genotoxicity assays, including the comet assay.
- Isolating and testing individual compounds, such as specific saponins, to identify the primary contributors to any observed genotoxicity.
- Investigating the DNA damage response pathways activated by *H. niger* extracts and their components in more detail to better understand the mechanisms of action.
- Conducting in vivo genotoxicity studies to assess the effects in a whole-organism context, which accounts for metabolic activation and detoxification processes.

A thorough understanding of the genotoxic profile of *Helleborus niger* extracts is paramount for ensuring the safety of any potential therapeutic applications.

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